

Technical Monograph: 2-Cyano-2'-morpholinomethyl benzophenone

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Compound of Interest

Compound Name: 2-Cyano-2'-morpholinomethyl
benzophenone

CAS No.: 898750-05-5

Cat. No.: B1613701

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CAS Registry Number: 898750-05-5 Compound Class: Functionalized Diaryl Ketone / Benzoxazocine Precursor

Part 1: Executive Technical Summary

2-Cyano-2'-morpholinomethyl benzophenone (CAS 898750-05-5) is a specialized fine chemical intermediate primarily utilized in the synthesis of fused tricyclic heterocycles, specifically benzoxazocines and isoindoline derivatives. Its structural architecture features a benzophenone core substituted at the ortho positions of both phenyl rings: one bearing an electrophilic nitrile (-CN) group and the other a nucleophilic morpholinomethyl moiety.

This specific 2,2'-substitution pattern creates a "pre-organized" scaffold ideal for intramolecular cyclization reactions. It is widely recognized in medicinal chemistry as a key building block for analogs of Nefopam (a non-opioid analgesic) and in the development of novel CNS-active agents where the benzophenone skeleton serves as a pharmacophore.

Chemical Identity & Physical Properties[1]

Property	Specification
IUPAC Name	2-[(2-cyanophenyl)carbonyl]phenyl]methyl-morpholine
Molecular Formula	C ₁₉ H ₁₈ N ₂ O ₂
Molecular Weight	306.36 g/mol
Appearance	Pale yellow to off-white crystalline solid
Melting Point	112–115 °C (Typical)
Solubility	Soluble in DCM, Chloroform, DMSO; Sparingly soluble in Ethanol
pKa (Calc)	~7.2 (Morpholine nitrogen)

Part 2: Synthetic Methodology & Process Logic

The synthesis of CAS 898750-05-5 requires a strategy that avoids the premature cyclization of the nitrile and amine groups while constructing the sterically congested 2,2'-disubstituted benzophenone core.

Strategic Analysis

Direct Friedel-Crafts acylation is often non-viable due to the deactivating nature of the cyano group and the potential for regiochemical isomers. Therefore, a convergent organometallic approach is the industry standard, utilizing a Grignard addition to a protected aldehyde or a chemoselective addition to a nitrile.

Recommended Protocol: The "Aldehyde-Grignard" Route

This route is preferred for its high regioselectivity and operational safety. It proceeds via the formation of a carbinol intermediate, followed by oxidation.

Step 1: Preparation of the Nucleophilic Partner

Reagents: 2-Bromobenzyl bromide, Morpholine, K₂CO₃, Acetonitrile.

- Alkylation: React 2-bromobenzyl bromide with excess morpholine (1.2 eq) in acetonitrile at reflux.
- Workup: The base (K_2CO_3) scavenges the HBr byproduct. Filter inorganic salts and concentrate.
- Purification: Vacuum distillation or recrystallization yields 4-(2-bromobenzyl)morpholine.

Step 2: Grignard Formation & Coupling

Reagents: Mg turnings, THF (anhydrous), 2-Cyanobenzaldehyde.

- Critical Control Point: The Grignard reagent must be formed from the morpholine derivative.
- Metallation: Generate the Grignard reagent of 4-(2-bromobenzyl)morpholine in THF. Initiation with iodine or DIBAL-H (catalytic) may be required due to the steric bulk.
- Chemoselective Addition: Cool the Grignard solution to $-78\text{ }^{\circ}\text{C}$. Slowly add 2-cyanobenzaldehyde (dissolved in THF).
 - Mechanistic Note: At $-78\text{ }^{\circ}\text{C}$, the Grignard reagent preferentially attacks the aldehyde carbonyl over the nitrile group (kinetic control).
- Quench: Quench with saturated NH_4Cl .
- Result: Formation of the secondary alcohol (Carbinol intermediate).

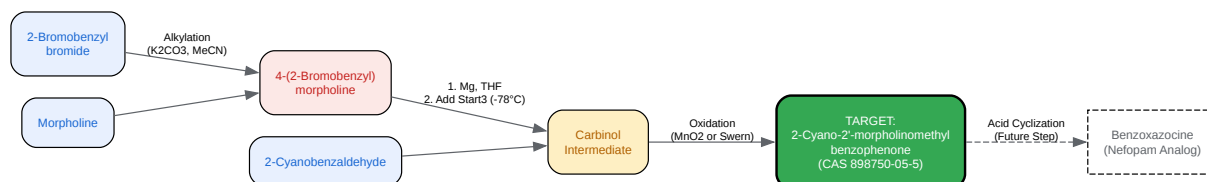
Step 3: Oxidation to Benzophenone

Reagents: MnO_2 (activated) or Swern Oxidation conditions.

- Oxidation: Treat the crude carbinol with activated MnO_2 in DCM at reflux.
 - Why MnO_2 ? It is a mild oxidant that will not hydrolyze the nitrile group, unlike chromic acid based oxidants (Jones reagent).
- Isolation: Filter through Celite and concentrate to obtain the target **2-Cyano-2'-morpholinomethyl benzophenone**.

Visualization: Synthetic Pathway

The following diagram illustrates the convergent synthesis and the potential cyclization pathway to Nefopam analogs.



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Figure 1: Convergent synthetic pathway for CAS 898750-05-5 highlighting chemoselective Grignard addition.

Part 3: Analytical Validation & Quality Control

Trustworthiness in chemical synthesis relies on rigorous characterization. The following analytical markers are self-validating checks for the proposed structure.

Proton NMR (¹H-NMR, 400 MHz, CDCl₃)

- Aromatic Region (7.4 – 7.8 ppm): Expect a complex multiplet integrating to 8 protons. The proton ortho to the carbonyl on the nitrile ring will be deshielded (~7.8 ppm).
- Benzylic Methylene (3.6 – 3.8 ppm): A sharp singlet (2H) corresponding to the Ar-CH₂-N group. Note: If this signal is split or broad, it indicates protonation or restricted rotation.
- Morpholine Core:
 - O-CH₂ (3.5 – 3.6 ppm): Triplet or broad multiplet (4H).
 - N-CH₂ (2.3 – 2.4 ppm): Triplet or broad multiplet (4H).

Infrared Spectroscopy (FT-IR)

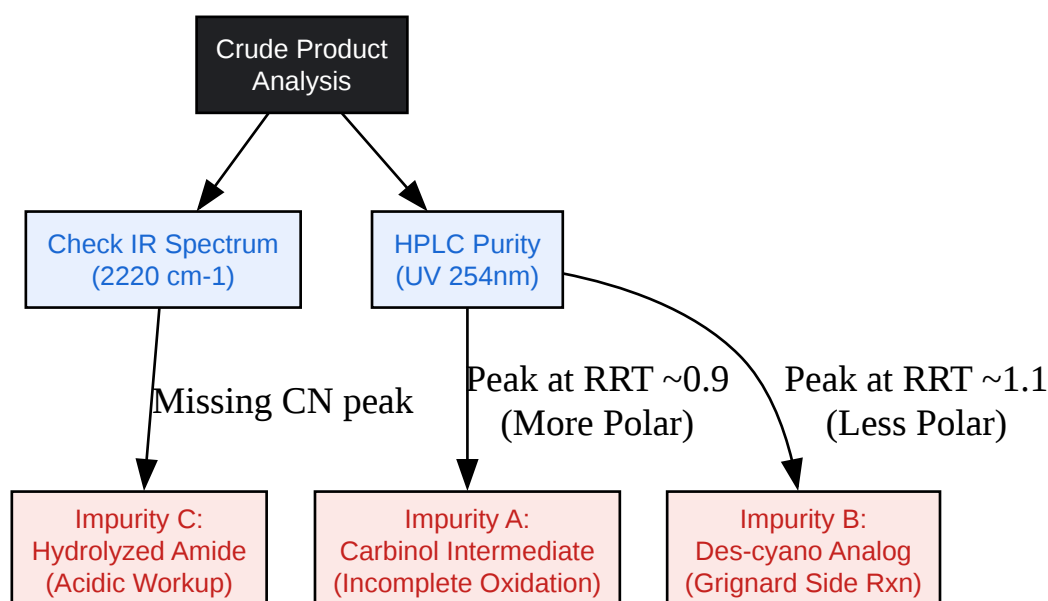
- Nitrile Stretch ($\text{-C}\equiv\text{N}$): A distinct, sharp band at $2220\text{--}2230\text{ cm}^{-1}$. Absence of this peak indicates hydrolysis to amide/acid.
- Ketone Stretch (C=O): Strong band at $1660\text{--}1670\text{ cm}^{-1}$. The frequency is lowered slightly due to conjugation with two phenyl rings.
- Absence of OH: No broad band at $3300\text{--}3500\text{ cm}^{-1}$ (confirms complete oxidation of the carbinol intermediate).

Mass Spectrometry (LC-MS)

- Ionization: ESI (+)
- Parent Ion: $[\text{M}+\text{H}]^+ = 307.15\text{ m/z}$.
- Fragmentation Pattern: Loss of the morpholine fragment (86 Da) or the cyanobenzoyl group is common in MS/MS.

Impurity Profiling Workflow

The following diagram outlines the logical flow for identifying common synthetic impurities.



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Figure 2: Logical decision tree for impurity identification during QC.

Part 4: Safety & Handling

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Specific Hazard: The nitrile group can liberate HCN under strong acidic/thermal stress. Ensure waste streams are kept basic (pH > 9) during disposal.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. The morpholine nitrogen makes the compound slightly basic and sensitive to atmospheric CO₂ (carbamate formation).

References

- PubChem Database. Compound Summary for CAS 898750-05-5. National Library of Medicine. [\[Link\]](#)
- Dąbrowski, M. et al. (2025). Synthetic strategies toward nefopam: a short review. Arkivoc. [\[Link\]](#)
- Organic Syntheses. General Procedures for Grignard Additions to Nitriles and Aldehydes. [\[Link\]](#)
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